

3-Chloro-4-phenoxyaniline hydrochloride molecular structure and weight

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Compound of Interest

Compound Name: 3-Chloro-4-phenoxyaniline
hydrochloride

Cat. No.: B1451447

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Core Molecular Profile

A thorough understanding of a compound's fundamental properties is the bedrock of its effective application in research and development. This section delineates the essential identifiers and physicochemical characteristics of **3-Chloro-4-phenoxyaniline hydrochloride**.

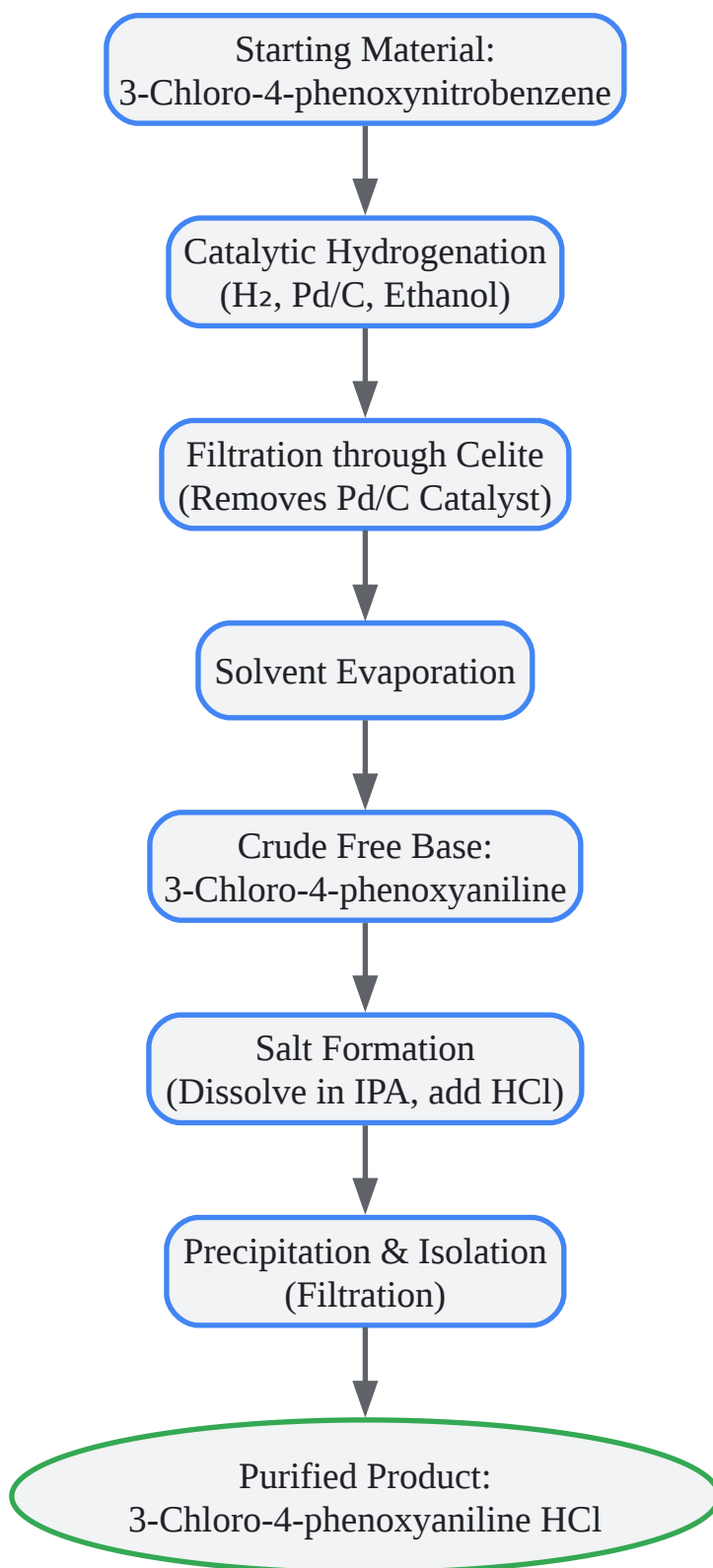
Nomenclature and Chemical Identifiers

Precise identification is critical for regulatory compliance, procurement, and accurate literature searching. The key identifiers for this compound are summarized below.

Identifier	Value
IUPAC Name	3-chloro-4-phenoxyaniline;hydrochloride
CAS Number	35734-64-6[1][2][3]
Molecular Formula	C ₁₂ H ₁₁ Cl ₂ NO[2]
Molecular Weight	256.13 g/mol [2]
InChI Key	SLYYYYJKEHVBMKB-UHFFFAOYSA-N
Canonical SMILES	C1=CC=C(C=C1)OC2=C(C=C(C=C2)N)Cl.Cl

Molecular Structure

The compound consists of a 4-phenoxyaniline core structure with a chlorine atom at the 3-position of the aniline ring. The hydrochloride salt is formed by the protonation of the primary amine group, which enhances solubility in polar solvents and improves crystalline stability.



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References

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